

# Safe Disposal of Antimony Trichloride and Organoantimony Compounds

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Compound of Interest		
Compound Name:	Antimony trichloride, diphenyl-	
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Proper management and disposal of antimony trichloride and related organoantimony compounds are critical for ensuring laboratory safety and environmental protection. These substances are corrosive, react violently with water, and pose significant aquatic toxicity.[1][2] This guide provides detailed procedures for the safe handling and disposal of these materials, tailored for researchers and drug development professionals.

Note on Chemical Nomenclature: The specific compound "antimony trichloride, diphenyl-" is not a standard chemical name. This guide will focus on the procedures for antimony trichloride (SbCl<sub>3</sub>), which are broadly applicable to organoantimony compounds. Users should always consult the specific Safety Data Sheet (SDS) for the exact compound being handled.

## **Quantitative Safety Data**

Exposure limits and toxicity data for antimony and its compounds are crucial for risk assessment in the laboratory. The following table summarizes key quantitative information.



Parameter	Value	Compound/Context	Agency/Source
Permissible Exposure Limit (PEL)	0.5 mg/m³	Antimony Compounds (as Sb)	OSHA[3]
Recommended Exposure Limit (REL)	0.5 mg/m³	Antimony Compounds (as Sb)	NIOSH[3]
Threshold Limit Value (TLV)	0.5 mg/m³	Antimony Compounds (as Sb)	ACGIH[3]
Immediately Dangerous to Life or Health (IDLH)	50 mg/m³	Antimony	NIOSH[4]
Reportable Quantity (RQ)	1000 lbs (454 kg)	Antimony Trichloride, liquid	DOT (US)
Aquatic Toxicity (LC50, 96h)	9 mg/L	Fathead Minnow	Sigma-Aldrich SDS
Aquatic Toxicity (LC50, 48h)	10.1 mg/L	Daphnia magna (Water Flea)	Sigma-Aldrich SDS[2]

## **Protocol for Disposal of Antimony Trichloride Waste**

This protocol outlines the step-by-step procedure for the safe management and disposal of waste containing antimony trichloride. This material is classified as a hazardous waste and must be handled accordingly.[3][5]

- 1. Personal Protective Equipment (PPE) and Preparation:
- PPE: Before handling, ensure you are wearing appropriate PPE, including chemical-resistant gloves, a lab coat or chemical-resistant suit, and chemical safety goggles with a face shield.
   [1][4] All work should be conducted in a certified chemical fume hood.[1][4]
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible.[1] Have spill control materials (e.g., dry sand, diatomaceous earth) available. Do not use water.[3]



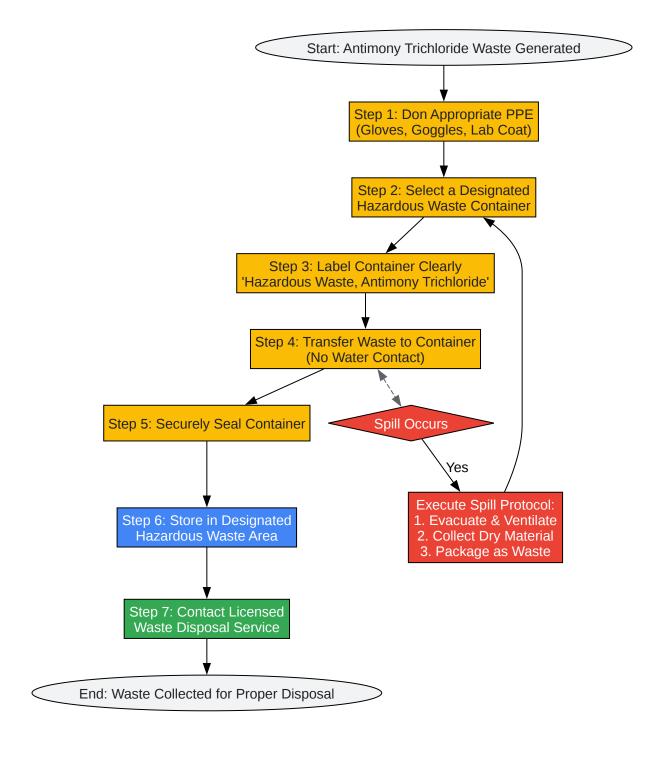
#### 2. Waste Collection and Segregation:

- Container: Use a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with corrosive materials.[6][7]
- Labeling: Label the container with "Hazardous Waste," the full chemical name ("Antimony Trichloride"), and the associated hazards (Corrosive, Toxic to Aquatic Life).[5]
- Segregation: Do not mix antimony trichloride waste with other waste streams, especially aqueous solutions or reactive chemicals.[7] Keep the container tightly closed when not in use and store it under an inert gas like nitrogen if possible.[1]
- 3. Spill Management:
- Evacuate: In case of a spill, evacuate all non-essential personnel from the immediate area. [3]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.[3]
- Containment: Collect the spilled material using mechanical means (e.g., sweeping with non-sparking tools). Avoid creating dust.[1] Do not use water or wet methods, as antimony trichloride reacts violently with moisture.[1][3]
- Cleanup: Place the collected material into a sealed, labeled container for disposal.[3][4] Clean the spill area thoroughly, and dispose of all cleanup materials as hazardous waste.
- 4. Final Disposal Procedure:
- Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area away from incompatible materials.[6]
- Professional Disposal: Arrange for collection by a licensed professional waste disposal service.[6][8] Disposal must comply with all local, state, and federal regulations.[3][8] Do not attempt to dispose of this chemical down the drain or in regular trash.[2][5]

## **Disposal Workflow**



The following diagram illustrates the decision-making process for the proper disposal of antimony trichloride.





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Caption: Workflow for the safe disposal of antimony trichloride waste.

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